

6-Bromo-4-chloro-2-methylquinazoline chemical structure and IUPAC name

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Compound of Interest

Compound Name: 6-Bromo-4-chloro-2-methylquinazoline

Cat. No.: B1278183

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An In-depth Technical Guide to 6-Bromo-4-chloro-2-methylquinazoline

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of **6-Bromo-4-chloro-2-methylquinazoline**, a halogenated quinazoline derivative of interest to researchers and professionals in medicinal chemistry and drug development.

Chemical Structure and IUPAC Name

6-Bromo-4-chloro-2-methylquinazoline is a heterocyclic aromatic compound featuring a quinazoline core. The quinazoline scaffold is a bicyclic system composed of a benzene ring fused to a pyrimidine ring. In this specific molecule, the benzene ring is substituted with a bromine atom at position 6, and the pyrimidine ring is substituted with a chlorine atom at position 4 and a methyl group at position 2.

IUPAC Name: **6-bromo-4-chloro-2-methylquinazoline**^[1]

Chemical Structure:

Caption: 2D Chemical Structure of **6-Bromo-4-chloro-2-methylquinazoline**.

Physicochemical Properties

Detailed experimental data for **6-Bromo-4-chloro-2-methylquinazoline** is not widely available in public literature. The following table summarizes key identifiers and computed properties for this compound.

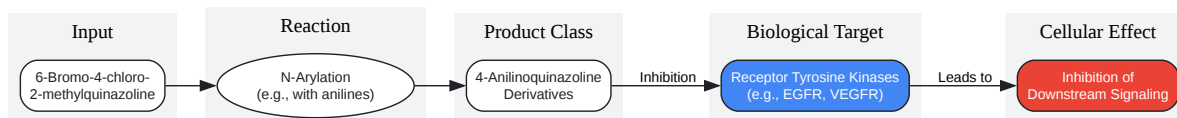
Property	Value	Source
Molecular Formula	C ₉ H ₆ BrClN ₂	[1] [2]
Molecular Weight	257.51 g/mol	[2]
IUPAC Name	6-bromo-4-chloro-2-methylquinazoline	[1]
Canonical SMILES	<chem>CC1=NC2=C(C=C(C=C2)Br)C(=N1)Cl</chem>	[1]
Monoisotopic Mass	255.94029 Da	[3]
Predicted XlogP	3.6	[3]
CAS Number	351426-04-5	[2]

Synthesis

A definitive, published experimental protocol for the synthesis of **6-Bromo-4-chloro-2-methylquinazoline** is not readily available. However, a plausible synthetic route can be inferred from established methods for the preparation of analogous quinazoline derivatives. The general strategy involves the construction of a 6-bromo-2-methylquinazolin-4(3H)-one intermediate, followed by chlorination of the 4-oxo group.

Proposed Synthetic Pathway

The synthesis can be envisioned as a two-step process starting from 2-amino-5-bromobenzoic acid.



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References

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